

ethylhydrocupreine hydrochloride chemical properties and structure

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Compound of Interest

Compound Name: *Optochin*

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Ethylhydrocupreine Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylhydrocupreine hydrochloride, also known as **optochin**, is a synthetic derivative of hydroquinine. Historically explored for its therapeutic potential, it is now predominantly utilized as a key diagnostic agent for the presumptive identification of *Streptococcus pneumoniae*. This technical guide provides an in-depth overview of its chemical properties, structure, and mechanism of action, tailored for a scientific audience.

Chemical Structure and Identification

Ethylhydrocupreine hydrochloride is a chiral molecule with a complex structure consisting of a quinoline ring system linked to a quinuclidine moiety.

Table 1: Chemical Identification of Ethylhydrocupreine Hydrochloride

Identifier	Value
IUPAC Name	(R)---INVALID-LINK--methanol hydrochloride[1]
CAS Number	3413-58-9[2][3]
Molecular Formula	C ₂₁ H ₂₈ N ₂ O ₂ ·HCl[2]
SMILES String	CC[C@H]1CN2CC[C@H]1C[C@H]2--INVALID-LINK--O.Cl[1][3]

Physicochemical Properties

The physicochemical properties of ethylhydrocupreine hydrochloride are crucial for its application in diagnostic assays and for any further research into its biological activities.

Table 2: Physicochemical Properties of Ethylhydrocupreine Hydrochloride

Property	Value
Molecular Weight	376.92 g/mol [2][4]
Melting Point	121-123 °C[3][5][6]
Solubility	Soluble in water (50 mg/mL), ethanol (50 mg/ml), and DMSO (125 mg/mL).[3][7][8]
pKa	Not readily available in the searched literature.
Appearance	White to off-white solid.[8]

Experimental Protocols

Determination of Melting Point

Objective: To determine the melting point range of a crystalline solid, providing an indication of its purity.

Methodology (Capillary Method):

- **Sample Preparation:** A small amount of the finely powdered, dry ethylhydrocupreine hydrochloride is packed into a capillary tube to a height of 2-3 mm.[\[2\]](#)
- **Apparatus:** A calibrated melting point apparatus equipped with a heating block and a thermometer or an automated detection system is used.
- **Procedure:** a. The capillary tube is placed in the heating block of the apparatus. b. The sample is heated at a steady rate of 1-2 °C per minute. c. The temperature at which the first drop of liquid appears is recorded as the onset of melting. d. The temperature at which the last solid crystal melts is recorded as the completion of melting. e. The melting point is reported as a range from the onset to the completion of melting. For a pure compound, this range is typically narrow (0.5-2 °C).[\[1\]](#)[\[6\]](#)

Determination of Aqueous Solubility

Objective: To determine the concentration of a saturated solution of a substance in water at a specified temperature.

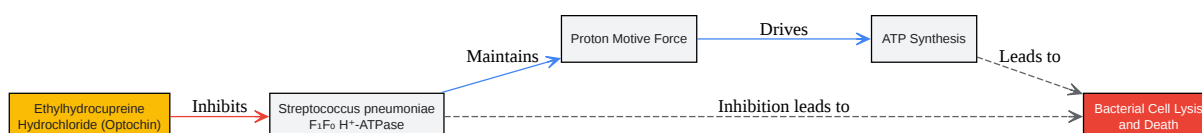
Methodology (Shake-Flask Method):

- **Preparation of Saturated Solution:** An excess amount of ethylhydrocupreine hydrochloride is added to a known volume of purified water in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solid.[\[5\]](#)
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation and/or filtration.
- **Analysis:** The concentration of ethylhydrocupreine hydrochloride in the clear supernatant or filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The solubility is expressed as the mass of the solute per volume of the solvent (e.g., mg/mL).

Mechanism of Action and Resistance

The primary mechanism of action of ethylhydrocupreine hydrochloride against *Streptococcus pneumoniae* involves the inhibition of the membrane-bound F_1F_0 H^+ -ATPase (ATP synthase). This enzyme is crucial for maintaining the proton motive force and for ATP synthesis.

Signaling Pathway: Inhibition of H^+ -ATPase

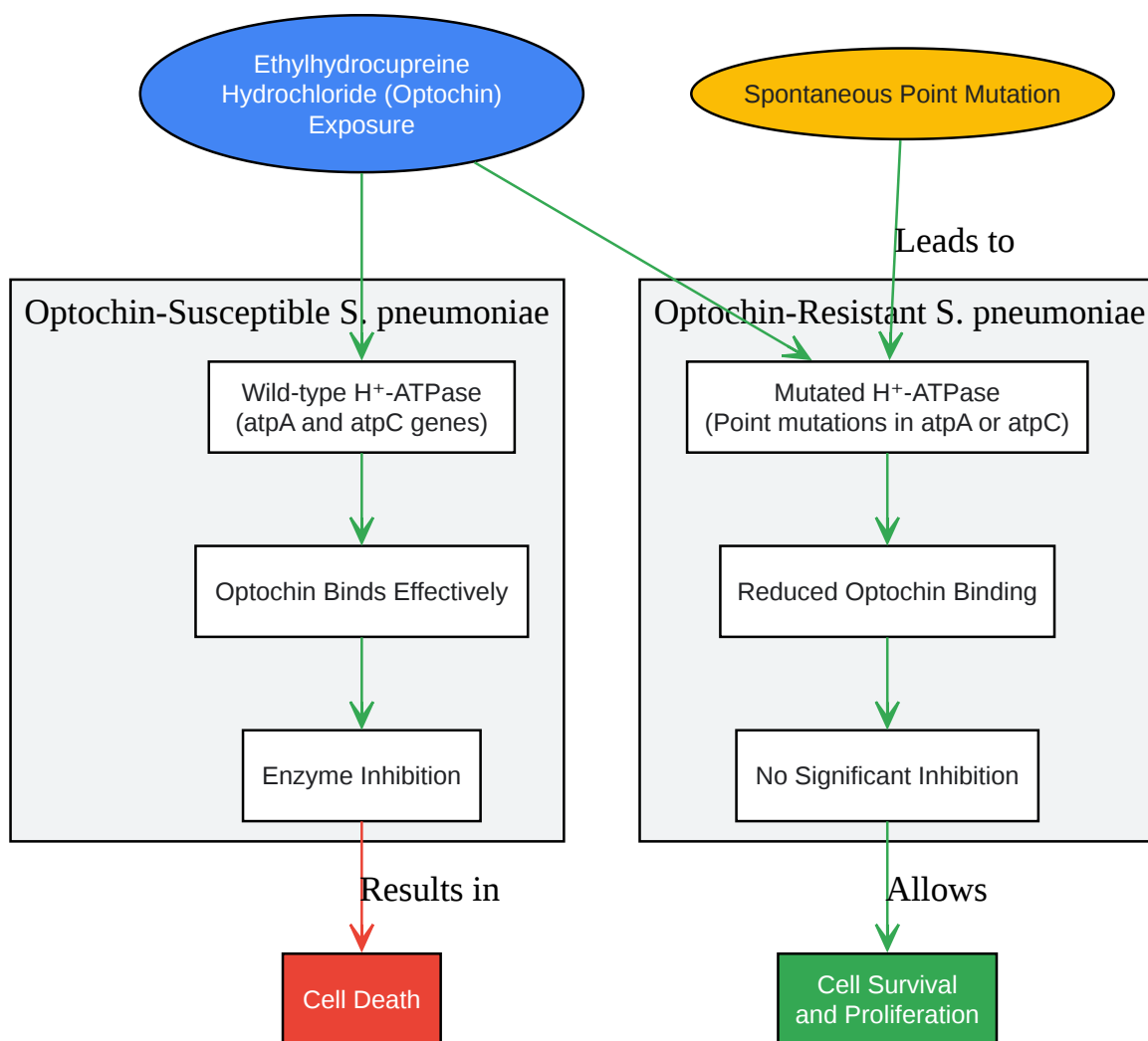


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Caption: Inhibition of *S. pneumoniae* H^+ -ATPase by Ethylhydrocupreine Hydrochloride.

Resistance to ethylhydrocupreine hydrochloride in *S. pneumoniae* arises from point mutations in the genes encoding the α -subunit (atpA) and c -subunit (atpC) of the F_0 complex of the H^+ -ATPase. These mutations alter the drug's binding site, reducing its inhibitory effect.

Logical Relationship: Mechanism of Optochin Resistance



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Caption: Development of **Optochin** Resistance in *Streptococcus pneumoniae*.

Conclusion

Ethylhydrocupreine hydrochloride remains an indispensable tool in clinical microbiology for the presumptive identification of *Streptococcus pneumoniae*. Its well-defined chemical properties and specific mechanism of action provide a reliable basis for its diagnostic application. Understanding the molecular basis of its activity and the mechanisms of resistance is crucial for interpreting test results accurately and for monitoring the emergence of resistant strains. Further research could focus on elucidating the precise binding interactions with the H⁺-ATPase and exploring potential modifications to overcome resistance.

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References

- 1. chem.ucalgary.ca [chem.ucalgary.ca]
- 2. uomus.edu.iq [uomus.edu.iq]
- 3. thinksrs.com [thinksrs.com]
- 4. uspnf.com [uspnf.com]
- 5. uspbpep.com [uspbpep.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chm.uri.edu [chm.uri.edu]
- 8. medchemexpress.com [medchemexpress.com]
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